

Personal Protective Equipment & Handling Guide: 2-Chloro-4-iodo-5- (methoxymethoxy)pyridine

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Compound of Interest

Compound Name:	2-Chloro-4-iodo-5- (methoxymethoxy)pyridine
CAS No.:	877133-57-8
Cat. No.:	B1507372

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CAS: 877133-57-8 | Formula: C₇H₇ClINO₂ | MW: 299.49 g/mol

Executive Summary & Compound Profile

2-Chloro-4-iodo-5-(methoxymethoxy)pyridine is a high-value heterocyclic building block, primarily utilized in medicinal chemistry for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) due to the orthogonal reactivity of the chloro and iodo substituents.^{[1][2]}

As a Senior Application Scientist, I must emphasize that while the immediate acute toxicity appears moderate (GHS Warning), the presence of the Methoxymethoxy (MOM) group introduces latent risks. MOM ethers are acid-labile acetals; upon hydrolysis (accidental contact with strong acids), they can release formaldehyde, a known carcinogen, and the corresponding hydroxypyridine. Furthermore, the aryl iodide moiety renders the compound photosensitive, requiring light-exclusion protocols to prevent degradation and iodine radical formation.

Hazard Identification Matrix (GHS Classification)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity	4 (Oral)	Harmful if swallowed.	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [2][3][4]	H315
Eye Damage/Irritation	2A	Causes serious eye irritation.[3]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[3]	H335

Personal Protective Equipment (PPE) Matrix

This protocol moves beyond "standard precautions" to a risk-based selection model. The primary route of exposure is inhalation of dust during weighing and dermal absorption during solution-phase handling.

Protection Zone	Recommended Equipment	Technical Justification
Respiratory	Engineering Control: Certified Chemical Fume Hood (Face velocity: 80–100 fpm). Backup: N95 or P100 Particulate Respirator (if hood is unavailable).	The solid is likely a fine powder. Pyridine derivatives can possess potent biological activity. Engineering controls are superior to wearable PPE for respiratory protection.
Hand Protection (Solid)	Nitrile Gloves (Double-gloved). Inner: 4 mil Nitrile (Blue/Purple). Outer: 4 mil Nitrile (White/Teal).	Breakthrough Time: >480 min (Solids). Double gloving allows immediate removal of the outer layer upon contamination without exposing skin.
Hand Protection (Solution)	Laminate Film (Silver Shield/North) or Viton gloves if dissolved in DCM or THF.	Halogenated solvents (often used with this compound) permeate nitrile in <5 minutes. Laminate gloves provide broad chemical resistance.
Eye/Face	Chemical Splash Goggles (Indirect Vent).	Safety glasses are insufficient for fine powders that can drift around side shields.
Body	Flame-Resistant (FR) Lab Coat + Tyvek Sleeve Covers.	Pyridine derivatives can be difficult to remove from cotton fibers. Sleeve covers bridge the gap between glove and coat.

Operational Handling Protocol

This workflow integrates engineering controls with procedural logic to minimize exposure and product degradation.

Phase A: Storage & Stability[5]

- Temperature: Store at 2–8°C (Refrigerated).

- Atmosphere: Inert gas (Argon or Nitrogen) backfill is recommended to prevent oxidation.
- Light: Amber vials or aluminum foil wrapping are mandatory due to the C–I bond lability [1].

Phase B: Safe Weighing & Reaction Setup

Objective: Transfer solid without generating airborne dust or static discharge.

- Static Neutralization: Iodinated heterocycles are prone to static charge. Use an anti-static gun or polonium strip near the balance inside the fume hood.
- The "Closed Transfer" Technique:
 - Tare the reaction vessel (flask) with its cap/septum.
 - Open the source vial only inside the fume hood.
 - Transfer solid using a disposable antistatic spatula.
 - Immediately recap both the source vial and reaction flask.
 - Wipe the exterior of the reaction flask with a Kimwipe dampened in methanol to remove invisible dust traces before removing from the hood.

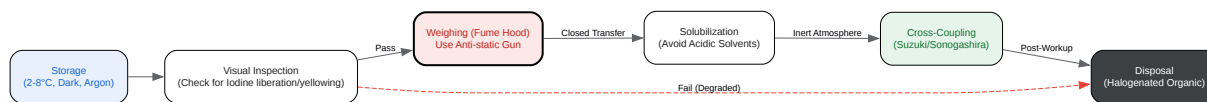
Phase C: Solubilization & Reaction

- Solvent Choice: When dissolving in DCM or Chloroform, assume the solution is highly permeable to standard gloves.
- Acid Warning: DO NOT expose this compound to strong aqueous acids (HCl, H₂SO₄) unless intentional deprotection is required. Acid contact will cleave the MOM ether, releasing formaldehyde gas [2].

Visualized Workflows

Diagram 1: Safe Handling & Synthesis Workflow

This diagram illustrates the logical flow from storage to reaction, emphasizing critical control points (CCPs).

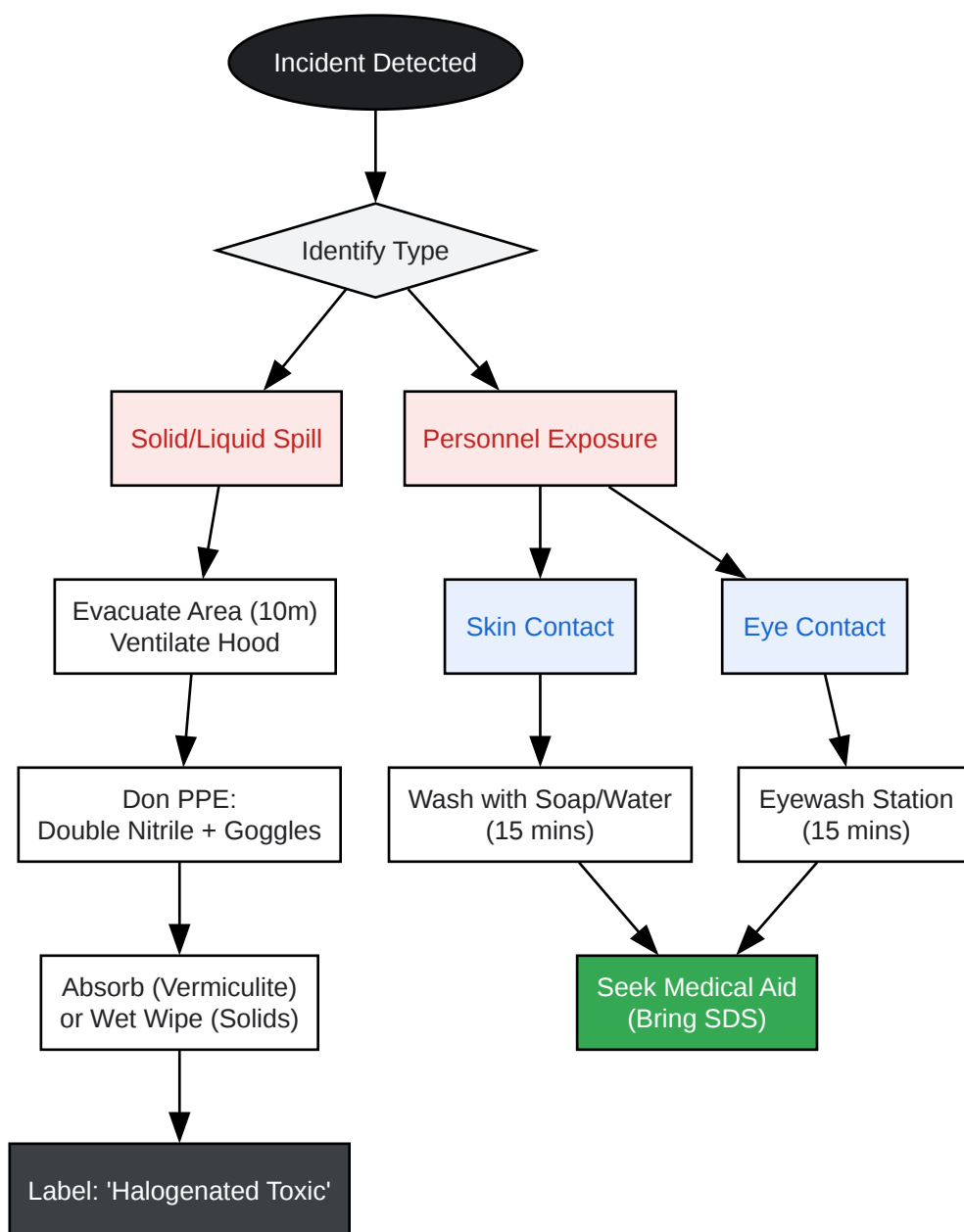


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Caption: Operational workflow for **2-Chloro-4-iodo-5-(methoxymethoxy)pyridine**, highlighting the critical weighing step and degradation checks.

Diagram 2: Emergency Response Decision Tree

Immediate actions to take in the event of a spill or exposure.



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Caption: Decision logic for spill containment and personnel decontamination.[2][3][5][6][7][8]

Disposal & Decontamination

Core Directive: Do not mix with general organic waste. The combination of halogens (Cl, I) and the MOM ether requires specific categorization.

- Waste Categorization: Halogenated Organic Waste.

- Container Labeling: Must explicitly state "Contains Pyridine Derivatives" and "Halogenated".
- Decontamination of Glassware:
 - Rinse glassware with Acetone or Ethanol.
 - Collect rinsate into the Halogenated Waste container.
 - Do not use an acid bath (e.g., Aqua Regia or Piranha) as a first step, as this may hydrolyze the MOM group and release formaldehyde in an open bath. Base bath (KOH/Isopropanol) is safer for initial cleaning [3].

References

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